

A Technical Guide to the Physical Properties of (E)-3-Pentenoic Acid

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Compound of Interest

Compound Name: (E)-3-Pentenoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(E)-3-Pentenoic acid** (CAS RN: 1617-32-9), an unsaturated carboxylic acid. The information presented herein is intended to support research, development, and quality control activities by providing key data points and outlining the standard methodologies for their determination.

Core Physical and Chemical Properties

(E)-3-Pentenoic acid is a five-carbon unsaturated fatty acid.^[1] Its physical characteristics are determined by its molecular structure, which includes a carboxyl group and a trans-configured double bond. These features influence its polarity, intermolecular interactions, and, consequently, its macroscopic properties.

Quantitative Data Summary

The following table summarizes the key physical properties of **(E)-3-Pentenoic acid** based on available literature and database information.

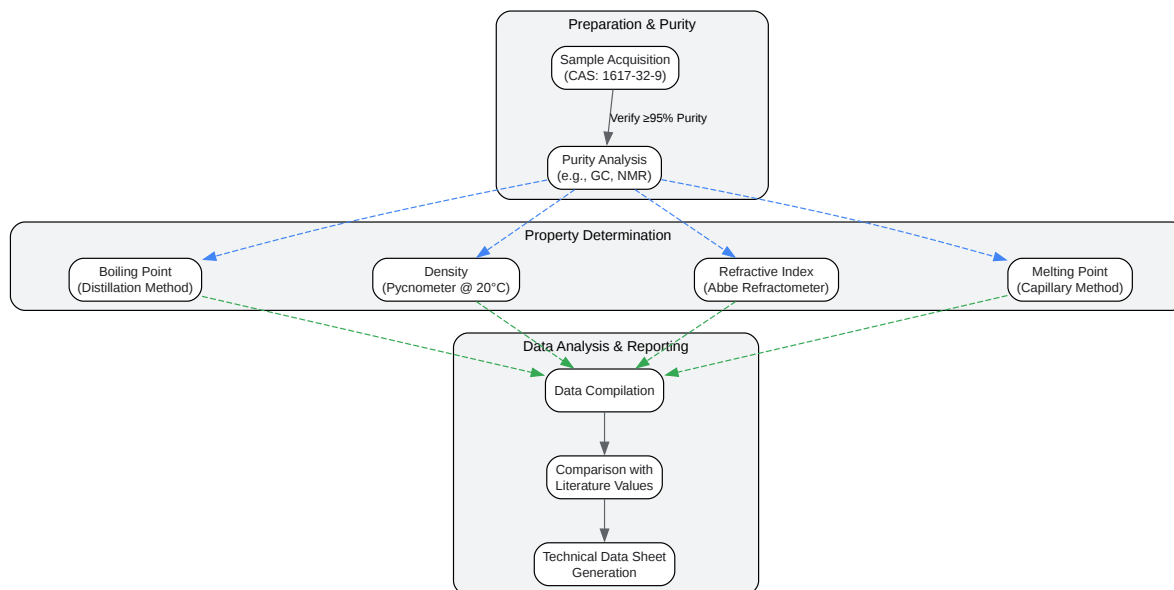
Property	Value	Notes
Molecular Formula	C ₅ H ₈ O ₂	[2]
Molecular Weight	100.12 g/mol	[2][3][4]
Melting Point	1.5 °C	[2]
Boiling Point	192-194 °C	At 760 mmHg (lit.) [2][5][6]
~187 °C	[1]	
Density	0.986 g/mL	At 20 °C (lit.) [2][6][7]
Refractive Index (n 20/D)	1.435	[2][5]
Acidity (pKa)	4.51	At 25 °C [2]
LogP (o/w)	1.070	[2]
Water Solubility	2.06e+004 mg/L	At 25 °C (estimated) [8]
Appearance	Colorless to pale yellow clear liquid	[2][8]
Physical State	Liquid	At room temperature [2][7]

Experimental Protocols for Property Determination

The accurate determination of physical properties is fundamental to chemical characterization. The values cited in this guide are typically determined using well-established laboratory protocols. While specific experimental reports for **(E)-3-Pentenoic acid** are not detailed in publicly available literature, the following methodologies represent standard practices for carboxylic acids. [9][10]

General Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the experimental determination of the key physical properties of a liquid chemical compound such as **(E)-3-Pentenoic acid**.



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